

Parp7-IN-15 stability and proper storage conditions

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Compound of Interest

Compound Name: Parp7-IN-15

Cat. No.: B15136886

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Technical Support Center: Parp7-IN-15

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **Parp7-IN-15**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Parp7-IN-15**?

A1: Solid **Parp7-IN-15** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.

Q2: How should I store stock solutions of **Parp7-IN-15**?

A2: Prepared stock solutions of **Parp7-IN-15** have different stability depending on the storage temperature. For long-term storage, it is recommended to store aliquots at -80°C, where they are stable for up to 6 months.^{[1][2]} For shorter-term storage, -20°C is suitable for up to 1 month.^{[1][2]} It is crucial to aliquot the stock solution after preparation to avoid repeated freeze-thaw cycles, which can lead to product inactivation.^[1]

Q3: What is the recommended solvent for dissolving **Parp7-IN-15**?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Parp7-IN-15** for in vitro use. The solubility in DMSO is high, reaching up to 200 mg/mL (355.58

mM). For optimal results, it is advised to use newly opened, hygroscopic DMSO, as absorbed water can affect solubility. Ultrasonic treatment may be necessary to fully dissolve the compound.

Q4: I am observing precipitation in my stock solution after thawing. What should I do?

A4: If you observe precipitation after thawing a stock solution, it is likely that the compound has come out of solution at the lower temperature. Gently warm the vial to 37°C and vortex or sonicate the solution until the precipitate has completely redissolved. Always ensure the solution is clear before making further dilutions for your experiments.

Q5: How should I prepare **Parp7-IN-15** for in vivo experiments?

A5: For in vivo studies, it is recommended to prepare fresh solutions on the day of use. A common method involves first preparing a concentrated stock solution in DMSO. Subsequently, co-solvents are added sequentially to create a stable formulation suitable for administration. If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.

Data Presentation

Storage Conditions Summary

Form	Storage Temperature	Duration	Citations
Solid	-20°C	3 years	
4°C	2 years		
Stock Solution	-80°C	6 months	
-20°C	1 month		

Solubility Data

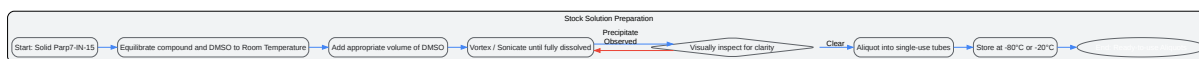
Solvent	Concentration	Notes	Citations
DMSO	≥ 200 mg/mL (355.58 mM)	Ultrasonic treatment may be required. Use new, hygroscopic DMSO.	
In vivo Formulation 1	≥ 5 mg/mL (8.89 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	
In vivo Formulation 2	≥ 5 mg/mL (8.89 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline)	
In vivo Formulation 3	≥ 5 mg/mL (8.89 mM)	10% DMSO, 90% Corn Oil	

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

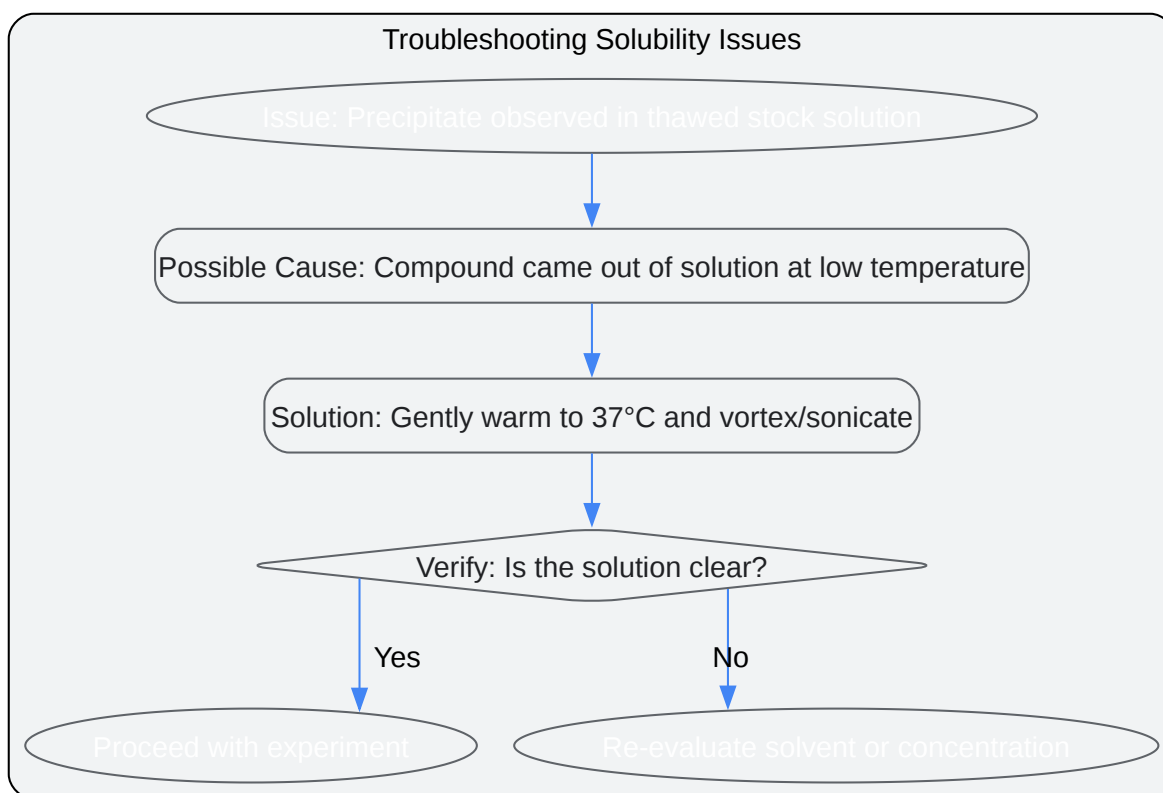
- **Equilibration:** Allow the vial of solid **Parp7-IN-15** and the DMSO to equilibrate to room temperature.
- **Calculation:** Determine the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **Parp7-IN-15** is 562.46 g/mol .
- **Dissolution:** Add the calculated volume of DMSO to the vial containing the solid **Parp7-IN-15**.
- **Mixing:** Vortex the solution thoroughly. If the compound does not fully dissolve, use an ultrasonic bath for a short period. Gentle warming to 37°C can also aid dissolution.
- **Verification:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Visual Guides



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Caption: Workflow for Preparing **Parp7-IN-15** Stock Solution.



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Caption: Troubleshooting Guide for **Parp7-IN-15** Solubility.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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